

Comprehensive Spectroscopic Characterization of 2-Cyclohexylethyl Acetate

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Compound of Interest

Compound Name: 2-Cyclohexylethyl acetate

CAS No.: 21722-83-8

Cat. No.: B1585504

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Executive Summary & Compound Profile

2-Cyclohexylethyl acetate (CAS: 21722-83-8) is a saturated ester widely utilized in the fragrance and flavor industries for its sweet, fruity, pineapple-like olfactory profile.^[1] Structurally, it consists of a cyclohexane ring connected to an ethyl chain, terminated by an acetate moiety.

Accurate spectroscopic characterization is critical for quality control, impurity profiling, and synthetic validation. This guide synthesizes high-field NMR (

H,

C), FT-IR, and Mass Spectrometry (EI-MS) data, providing a definitive reference for analytical validation.

Compound Identification

Parameter	Detail
IUPAC Name	2-Cyclohexylethyl acetate
Synonyms	Cyclohexaneethanol acetate; Acetic acid, 2-cyclohexylethyl ester
CAS Number	21722-83-8
Molecular Formula	
Molecular Weight	170.25 g/mol
Structure	Cyclohexane Ring

Nuclear Magnetic Resonance (NMR) Spectroscopy

The following data represents high-resolution spectra obtained at 600 MHz in deuterated chloroform (

). The assignment logic relies on the distinct electronic environments of the ethyl linker and the shielding effects of the cyclohexane ring.

¹H NMR Data (600 MHz,)

The proton spectrum is characterized by a distinct triplet for the

-methylene protons (adjacent to oxygen) and a singlet for the acetate methyl group.

Chemical Shift (, ppm)	Multiplicity	Integration	Coupling (, Hz)	Assignment	Structural Context
4.04 – 4.07	Triplet (t)	2H	6.9		Deshielded by ester oxygen (-position)
2.01	Singlet (s)	3H	-		Acetate methyl group
1.58 – 1.71	Multiplet (m)	5H	-	Ring + Linker	Overlapping equatorial ring protons
1.46 – 1.52	Multiplet (m)	2H	-		-methylene (linker)
1.26 – 1.38	Multiplet (m)	1H	-	Ring	Methine proton (ring junction)
1.08 – 1.25	Multiplet (m)	3H	-	Ring	Axial ring protons
0.84 – 0.93	Multiplet (m)	2H	-	Ring	Axial ring protons

“

Analyst Note: The chemical shift of the acetate methyl (2.01 ppm) is a diagnostic anchor. If this peak shifts significantly (>0.1 ppm) or splits, check for the presence of unreacted acetic acid or solvent effects.

C NMR Data (150 MHz,)

The carbon spectrum confirms the presence of 10 unique carbon environments.

Chemical Shift (, ppm)	Type	Assignment	Notes
171.12	Quaternary (C)		Carbonyl carbon (Ester)
62.68	Secondary ()		Highly deshielded -carbon
35.93	Secondary ()	Linker	-carbon relative to oxygen
34.48	Tertiary ()	Ring	Ring junction methine
33.11	Secondary ()	Ring	C2/C6 positions (symmetric)
26.43	Secondary ()	Ring	C4 position (distal)
26.15	Secondary ()	Ring	C3/C5 positions (symmetric)
20.96	Primary ()	Acetate	Acetyl methyl carbon

Infrared Spectroscopy (FT-IR)

The IR spectrum of **2-cyclohexylethyl acetate** is dominated by the ester functionality and the aliphatic nature of the cyclohexane ring.

Key Absorption Bands (Neat Film)

Wavenumber (cm ⁻¹)	Intensity	Vibrational Mode	Diagnostic Value
2922	Strong	Stretch (asym)	Aliphatic carbons (Cyclohexane)
2851	Medium	Stretch (sym)	Aliphatic carbons
1740	Strong	Stretch	Primary diagnostic for saturated esters
1449	Medium	Scissoring	Aliphatic deformation
1233	Strong	Stretch	Acetate "C-O" stretch (asymmetric)
1038	Medium	Stretch	Alkyl-Oxygen stretch

Mass Spectrometry (EI-MS)

The electron ionization (EI) mass spectrum follows the characteristic fragmentation pathways of aliphatic acetates. The molecular ion is often weak, with fragmentation driven by the loss of acetic acid via the McLafferty rearrangement (or pseudo-McLafferty involving the ring).

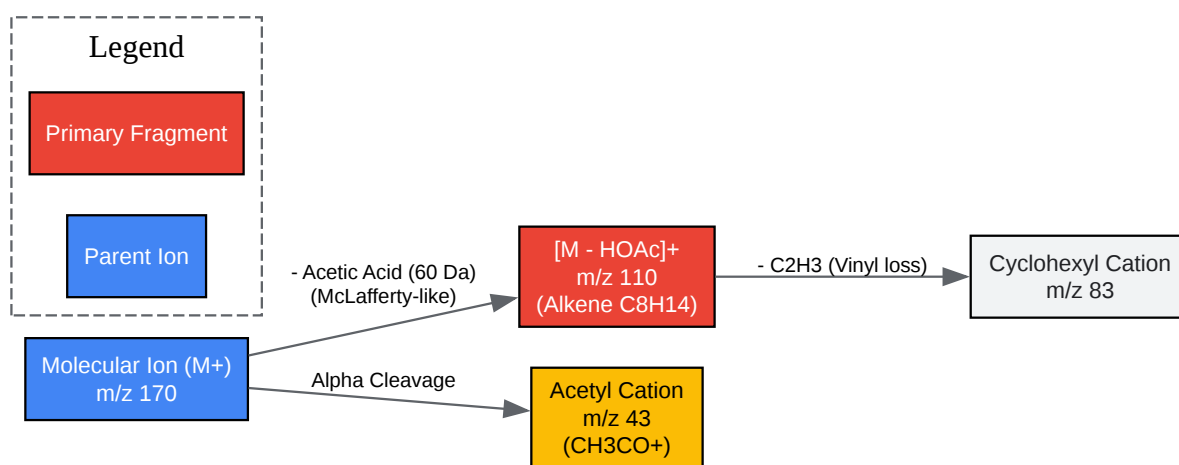
Fragmentation Logic

- Molecular Ion (M⁺): m/z 170 (Weak/Trace).
- Loss of Acetic Acid (60 Da): The dominant pathway involves the elimination of neutral acetic acid (60 Da), generating the alkene radical cation at m/z 110 (Vinylcyclohexane derivative).

- Acylium Ion: Cleavage of the acetyl group generates the acetyl cation at m/z 43 (), typically the base peak or very abundant.

Fragmentation Pathway Diagram

The following diagram illustrates the primary decay channels for **2-cyclohexylethyl acetate** in EI-MS.



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Figure 1: Primary EI-MS fragmentation pathways for **2-cyclohexylethyl acetate**.

Experimental Protocols

To replicate these results or validate a synthesized batch, follow these standardized protocols.

NMR Sample Preparation

Objective: High-resolution structural confirmation.

- Solvent: Use

(Deuterated Chloroform) with 0.03% v/v TMS (Tetramethylsilane) as an internal reference.

- Concentration: Dissolve 10–15 mg of the analyte in 0.6 mL of solvent.

- Acquisition:
 - Proton (^1H): 16 scans, 2-second relaxation delay. Reference TMS to 0.00 ppm.[\[2\]](#)
 - Carbon (^{13}C): 256–512 scans, proton-decoupled. Reference triplet center to 77.16 ppm.

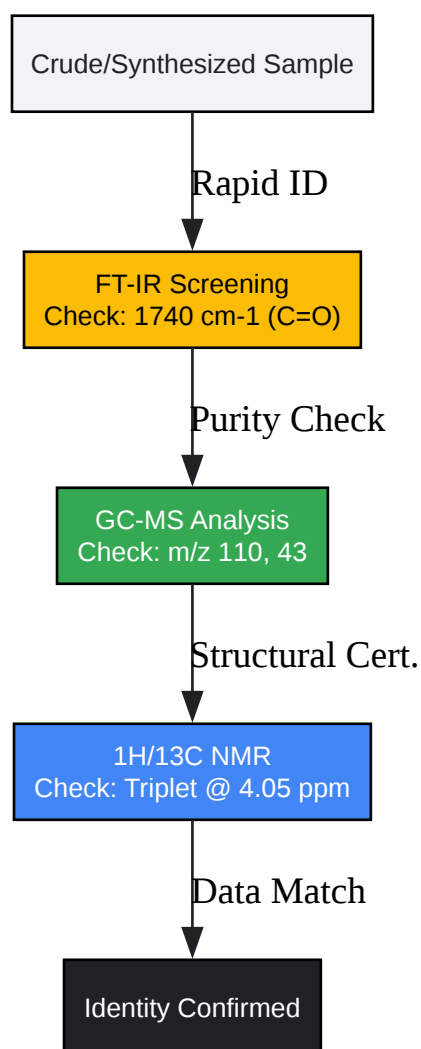
GC-MS Analysis

Objective: Purity and identity verification.

- Column: DB-5MS or equivalent (30 m x 0.25 mm, 0.25 μm film).[\[3\]](#)
- Carrier Gas: Helium at 1.0 mL/min (constant flow).
- Temperature Program:
 - Hold at 60°C for 2 min.
 - Ramp 10°C/min to 240°C.
 - Hold for 5 min.
- Inlet: Split mode (50:1), 250°C.
- Detector: MS Source 230°C, Quadrupole 150°C. Scan range 35–350 m/z.

Analytical Workflow Diagram

This workflow outlines the logical sequence for validating the identity of **2-cyclohexylethyl acetate** in a research setting.



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Figure 2: Step-by-step analytical validation workflow.

References

- American Chemical Society (ACS). (2025). Understanding of the Role of Specific Intermolecular Interactions on the Formation and Binding Strength of Interfacial Molecules. [\[Link\]](#)
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- National Institute of Standards and Technology (NIST). Cyclohexaneethanol, acetate - Mass Spectrum (Electron Ionization). NIST Chemistry WebBook. [\[Link\]](#)
- The Good Scents Company. **2-Cyclohexylethyl Acetate** Physical Properties. [\[Link\]](#)

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Sources

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- 2. ¹³C NMR Chemical Shift [\[sites.science.oregonstate.edu\]](https://sites.science.oregonstate.edu)
- 3. [rsc.org](https://www.rsc.org) [\[rsc.org\]](https://www.rsc.org)
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